

Safe handling and disposal of 2-Amino-2-(3-chlorophenyl)acetic acid

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Compound of Interest

Compound Name: 2-Amino-2-(3-chlorophenyl)acetic acid

Cat. No.: B1267156

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Technical Support Center: 2-Amino-2-(3-chlorophenyl)acetic acid

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Amino-2-(3-chlorophenyl)acetic acid**.

Troubleshooting and FAQs

This section addresses specific issues you may encounter during your experiments in a question-and-answer format.

Handling and Storage

- Q1: What are the primary hazards associated with **2-Amino-2-(3-chlorophenyl)acetic acid**? A1: **2-Amino-2-(3-chlorophenyl)acetic acid** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][2][3] It is important to handle this compound with appropriate personal protective equipment (PPE).
- Q2: What personal protective equipment (PPE) is required when working with this compound? A2: To ensure safety, the following PPE should be worn:

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles.[4]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.[4]
- Respiratory Protection: A NIOSH-approved respirator is necessary if working in a poorly ventilated area or if dust is generated.[4]
- Q3: What are the proper storage conditions for **2-Amino-2-(3-chlorophenyl)acetic acid**?
A3: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.
[5]

Spills and Exposure

- Q4: What should I do in case of a spill? A4: In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, cover the spill with an inert absorbent material, and collect it in a sealed container for disposal.[4] Avoid creating dust.
- Q5: What are the first-aid measures for exposure to this compound? A5:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
[4]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water.[4]
 - Eye Contact: Rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[6]
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Disposal

- Q6: How should I dispose of **2-Amino-2-(3-chlorophenyl)acetic acid** waste? A6: This compound and any contaminated materials should be treated as hazardous waste. It must be disposed of through a licensed chemical waste management facility.[4] Do not discharge into the sanitary sewer system or dispose of as general solid waste.

- Q7: Can I neutralize the compound for in-lab disposal? A7: Due to the hazardous nature of this halogenated organic compound, in-lab treatment, such as neutralization for sewer disposal, is not recommended. The primary and safest disposal route is via a licensed hazardous waste facility.

Quantitative Data

The following table summarizes the available quantitative data for **2-Amino-2-(3-chlorophenyl)acetic acid**.

Property	Value	Source
Molecular Formula	C ₈ H ₈ ClNO ₂	[7][8][9]
Molecular Weight	185.61 g/mol	[7]
GHS Hazard Statements	H302, H315, H319, H335	[1][2]
GHS Pictogram	GHS07 (Exclamation Mark)	[1]
GHS Signal Word	Warning	[1]
Occupational Exposure Limits (OELs)	Not established	
LD50 (Oral)	Not available. H302 indicates it is harmful if swallowed.	
RTECS Number	Not available	[4]

Experimental Protocols

Detailed methodologies for key experiments involving **2-Amino-2-(3-chlorophenyl)acetic acid** are provided below.

General Peptide Synthesis Protocol (Fmoc Solid-Phase Peptide Synthesis)

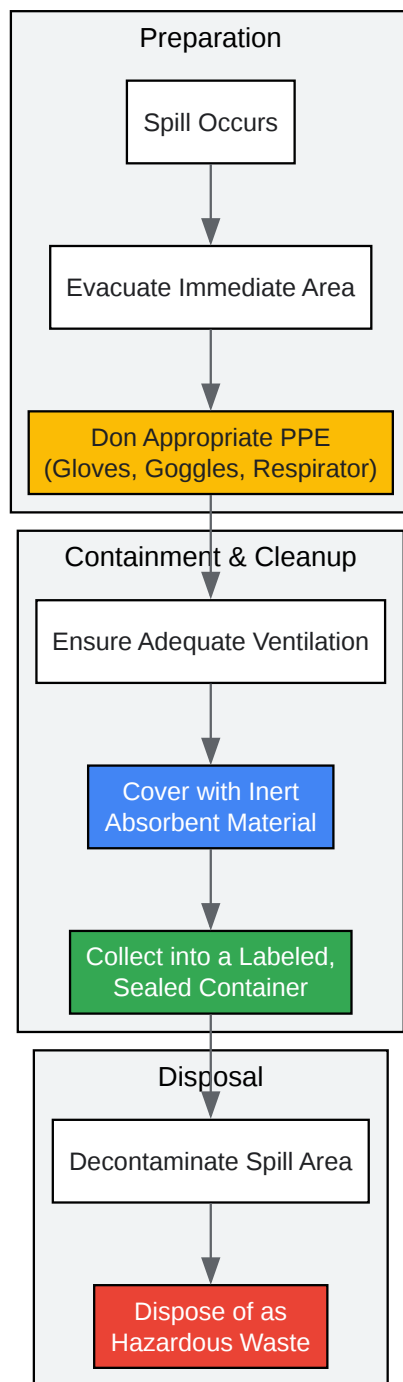
This protocol outlines the general steps for incorporating **2-Amino-2-(3-chlorophenyl)acetic acid** into a peptide chain using Fmoc chemistry.

- Resin Swelling: Swell the appropriate resin (e.g., Wang, Rink Amide) in a suitable solvent like N,N-dimethylformamide (DMF).
- Fmoc Deprotection: Remove the Fmoc protecting group from the resin or the growing peptide chain by treating it with a 20% solution of piperidine in DMF.
- Washing: Thoroughly wash the resin with DMF to remove excess piperidine and byproducts.
- Amino Acid Coupling:
 - Activate the Fmoc-protected **2-Amino-2-(3-chlorophenyl)acetic acid** (or another amino acid) using a coupling reagent (e.g., HBTU, HATU) in the presence of a base (e.g., DIPEA) in DMF.
 - Add the activated amino acid solution to the resin and allow the coupling reaction to proceed.
- Washing: Wash the resin with DMF to remove unreacted reagents.
- Repeat: Repeat steps 2-5 for each amino acid in the desired peptide sequence.
- Final Deprotection and Cleavage: Once the synthesis is complete, remove the N-terminal Fmoc group. Then, cleave the peptide from the resin and remove the side-chain protecting groups using a cleavage cocktail (e.g., trifluoroacetic acid with scavengers).
- Peptide Precipitation and Purification: Precipitate the cleaved peptide in cold diethyl ether, and then purify it using techniques such as reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations

Spill Cleanup Workflow

Spill Cleanup Workflow for 2-Amino-2-(3-chlorophenyl)acetic acid

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Caption: A workflow diagram illustrating the key steps for safely cleaning up a spill of **2-Amino-2-(3-chlorophenyl)acetic acid**.

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